

A Comprehensive Guide to the Safe Handling of Pyridine, 2-(ethylthio)-

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Compound of Interest

Compound Name: Pyridine, 2-(ethylthio)-

CAS No.: 19006-76-9

Cat. No.: B093902

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **Pyridine, 2-(ethylthio)-**, a compound requiring careful management in the laboratory setting. As Senior Application Scientists, our goal is to empower you with the knowledge to work safely and effectively. This document is structured to provide not just procedural steps, but also the scientific reasoning behind these recommendations, ensuring a culture of safety and excellence in your research.

Understanding the Hazard Profile

Pyridine, 2-(ethylthio)- (CAS No. 19006-76-9) presents several key hazards that must be understood and respected to ensure safe handling.^[1] The primary routes of exposure are ingestion and eye contact, with the potential for significant harm.

Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from the DCA-19006 Safety Data Sheet.

The GHS pictograms associated with this chemical are the exclamation mark and the environmental hazard symbol.

It is crucial to recognize that while this guide provides extensive information, the toxicological properties of **Pyridine, 2-(ethylthio)-** have not been fully investigated. Therefore, a cautious and proactive approach to safety is paramount.

Personal Protective Equipment (PPE): Your First Line of Defense

A robust PPE strategy is non-negotiable when handling **Pyridine, 2-(ethylthio)-**. The following recommendations are based on established laboratory safety principles and should be considered the minimum requirement.

Eye and Face Protection:

- **Chemical Safety Goggles:** These are mandatory to protect against splashes and vapors that can cause serious eye irritation.
- **Face Shield:** When handling larger quantities or when there is a significant risk of splashing, a face shield should be worn in conjunction with safety goggles for full facial protection.

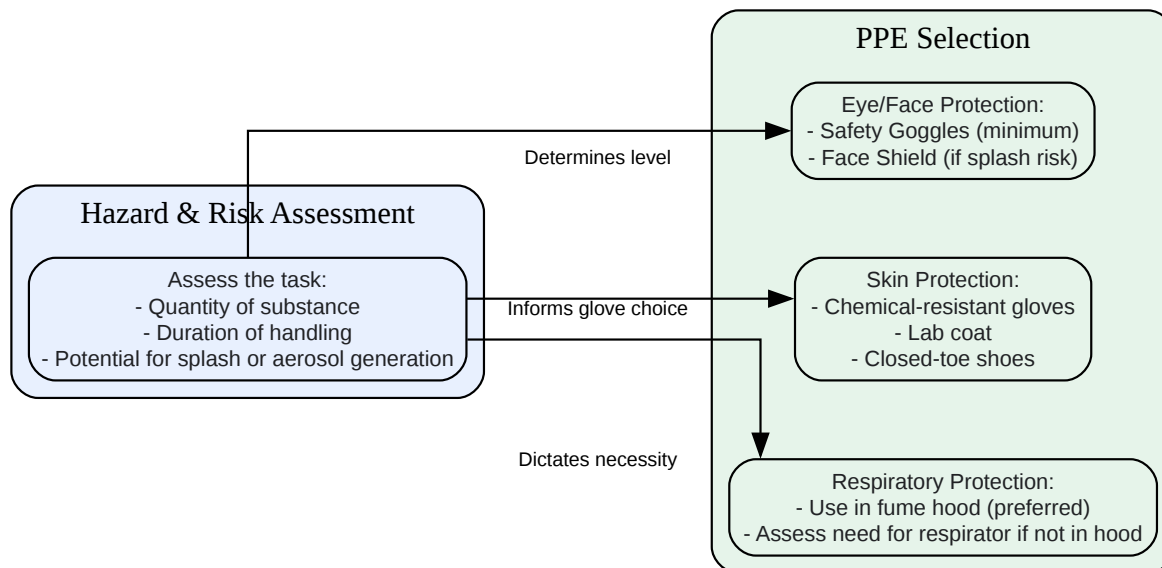
Skin Protection:

- **Gloves:** The selection of appropriate gloves is critical. While specific breakthrough times for **Pyridine, 2-(ethylthio)-** are not widely available, it is advisable to use gloves made of materials known for their resistance to a broad range of chemicals. Nitrile gloves are a common starting point in a laboratory setting; however, for prolonged contact or handling of larger quantities, consulting the glove manufacturer's compatibility charts for pyridines and thioethers is strongly recommended. Always inspect gloves for any signs of degradation or perforation before use.
- **Lab Coat:** A fully buttoned, long-sleeved lab coat is required to protect the skin from accidental contact.
- **Closed-toe Shoes:** Footwear that fully covers the feet is mandatory in any laboratory setting where hazardous chemicals are handled.

Respiratory Protection:

- Under normal laboratory conditions with adequate engineering controls (i.e., a certified chemical fume hood), respiratory protection may not be necessary. However, if there is a potential for inhalation of vapors or mists, or if working outside of a fume hood, a risk assessment should be conducted to determine the appropriate level of respiratory protection. This may include a NIOSH-approved respirator with organic vapor cartridges.

PPE Selection Workflow



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Caption: A workflow diagram for selecting appropriate PPE when handling **Pyridine, 2-(ethylthio)-**.

Operational and Handling Plan: A Step-by-Step Approach to Safety

Adherence to a strict operational plan is essential for minimizing risk.

Engineering Controls:

- Chemical Fume Hood: All work with **Pyridine, 2-(ethylthio)-** should be conducted in a properly functioning and certified chemical fume hood to minimize the inhalation of vapors.

Safe Handling Practices:

- Preparation: Before starting any work, ensure that the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.

- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.
- **Avoidance of Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.
- **Grounding and Bonding:** For transfers of larger quantities, use explosion-proof equipment and ensure that containers are properly grounded and bonded to prevent static discharge.
- **Container Management:** Keep containers tightly closed when not in use. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.

Emergency Procedures: Preparedness is Key

In the event of an emergency, a swift and informed response can significantly mitigate harm.

In Case of Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Remove contact lenses, if present and easy to do.
- Seek immediate medical attention.

In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected area with plenty of soap and water.
- If skin irritation occurs, seek medical attention.

In Case of Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.

- If the individual is not breathing, begin artificial respiration, taking care to avoid direct mouth-to-mouth contact if the individual has ingested or inhaled the substance.
- Seek immediate medical attention.

In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

In Case of a Spill:

- Small Spills (inside a fume hood):
 - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
 - Clean the spill area with an appropriate solvent, followed by soap and water.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.

Disposal Plan: Environmental Responsibility

Pyridine, 2-(ethylthio)- is very toxic to aquatic life with long-lasting effects, and therefore, proper disposal is of utmost importance.

- Waste Collection: All waste containing **Pyridine, 2-(ethylthio)-** must be collected in a designated, properly labeled, and sealed container for hazardous waste.

- **Regulatory Compliance:** Disposal of this chemical must be in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.
- **Consultation:** Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal procedures at your facility. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring its proper disposal.

Conclusion: A Commitment to Safety

The safe handling of **Pyridine, 2-(ethylthio)-** is a shared responsibility. By understanding its hazards, diligently using appropriate personal protective equipment, adhering to safe operational procedures, and being prepared for emergencies, we can ensure a safe and productive research environment. This guide serves as a foundational resource, but it is incumbent upon every researcher to seek out and adhere to the most current and specific safety information provided by their institution and the chemical supplier.

References

- DCA-19006 Safety D
- PubChem. **Pyridine, 2-(ethylthio)-**. National Center for Biotechnology Information. [\[Link\]](#) (Accessed Jan. 24, 2026).

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Sources

- [1. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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